

Diarachidonin: A Technical Guide on its Role in Membrane Biology and Lipidomics

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Compound of Interest

Compound Name: *Diarachidonin*

Cat. No.: *B1240225*

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Diarachidonin is a specific molecular species of diacylglycerol (DAG) characterized by the presence of two arachidonic acid acyl chains. As a lipid molecule, it is a minor yet potent component of cellular membranes, playing a pivotal role in regulating the physical properties of the lipid bilayer and the activity of various membrane-associated enzymes[1]. Its significance in cell biology stems from its dual function: it acts as a critical second messenger in intracellular signal transduction and serves as a key metabolic precursor for other bioactive lipids[2].

The generation of **diarachidonin** is a key event in the phosphoinositide signaling pathway, where it recruits and activates protein kinase C (PKC) isoforms, leading to a cascade of cellular responses[2]. Furthermore, **diarachidonin** is centrally positioned at the intersection of major lipid metabolic networks. It is the direct precursor to the endocannabinoid 2-arachidonoylglycerol (2-AG), a key retrograde messenger in the nervous system[2][3][4]. It can also be hydrolyzed to release arachidonic acid, the substrate for the synthesis of eicosanoids—a diverse family of inflammatory and signaling molecules[2]. The study of **diarachidonin**, enabled by advanced lipidomic techniques like mass spectrometry, provides fundamental insights into how the specific molecular composition of a lipid dictates its precise function within the intricate signaling networks of the cell[2].

Physicochemical Properties

The fundamental properties of **Diarachidonin** are summarized below. This quantitative data is essential for its identification and use in experimental settings.

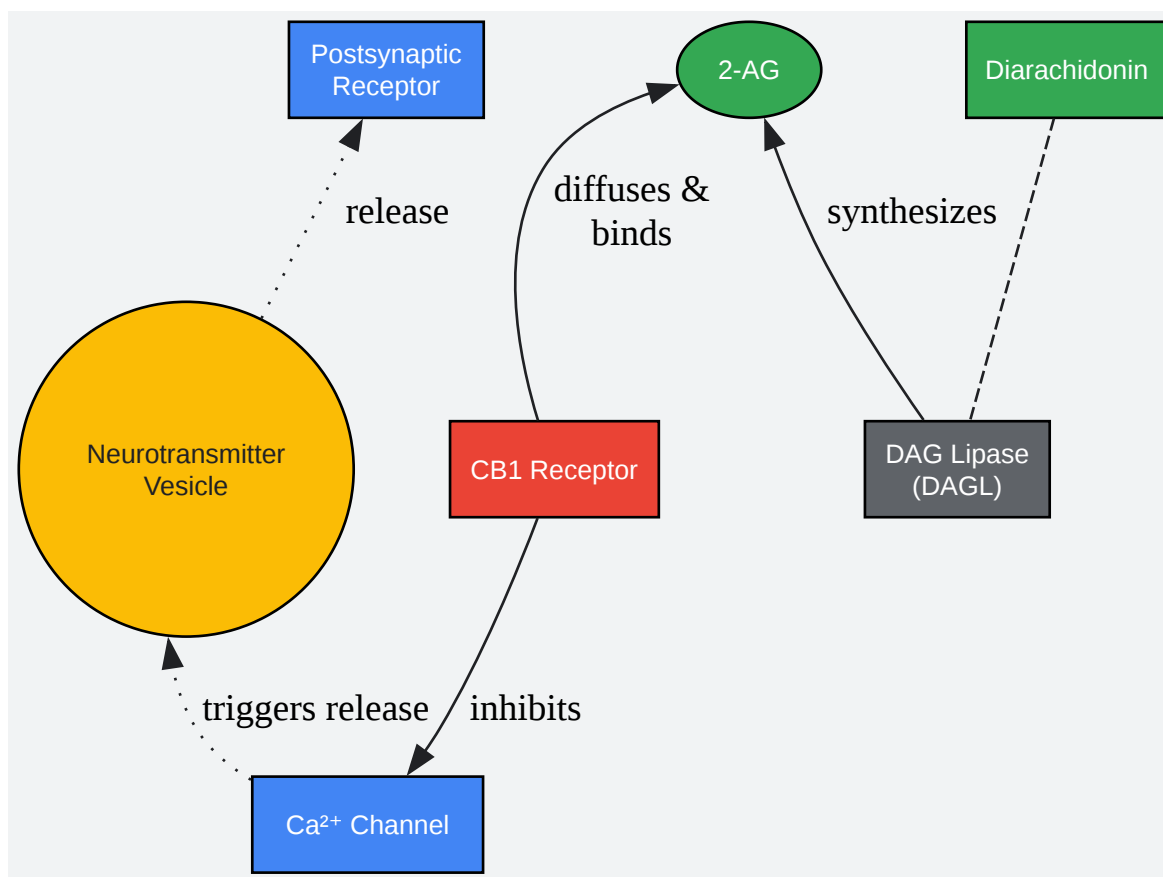
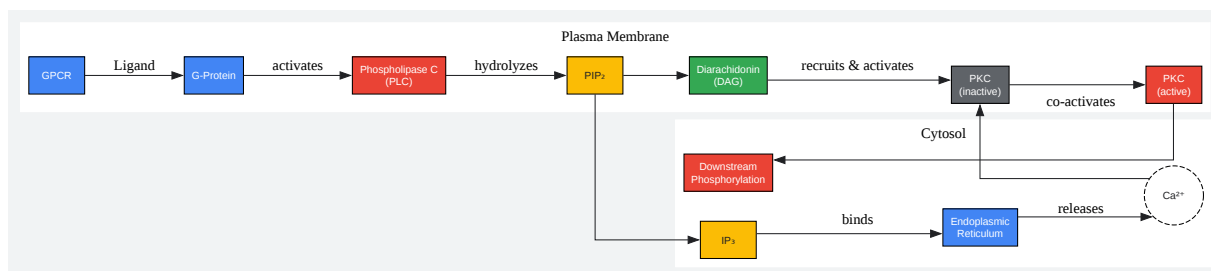
Property	Value	Reference
CAS Number	82231-61-6	[2]
Molecular Formula	C ₄₃ H ₆₈ O ₅	[2]
Formula Weight	665.0 g/mol	[2]
Physical Form	A liquid	[2]
Storage Temperature	-20°C	[2]

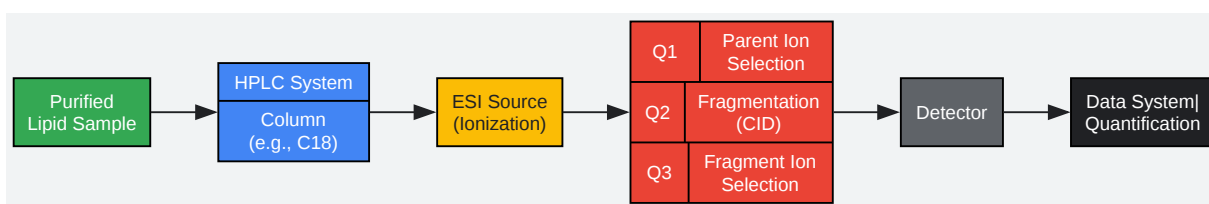
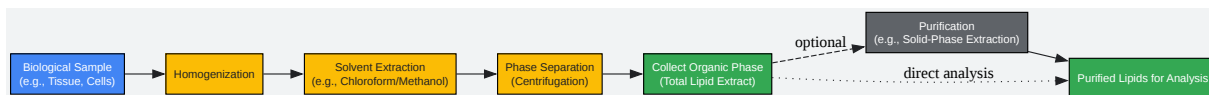
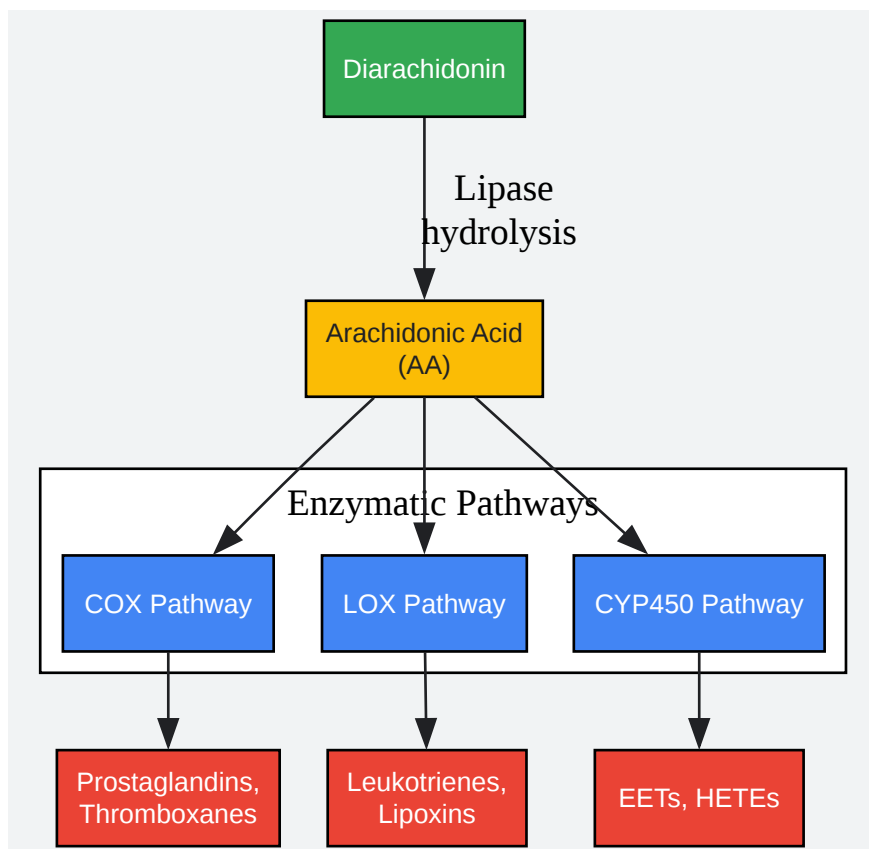
Role in Membrane Biology and Signal Transduction

Diarachidonin is not merely a structural component of the membrane but an active participant in signaling. Its generation and subsequent actions are tightly regulated events that influence a host of cellular functions.

The Phosphoinositide Signaling Pathway

A primary role of **diarachidonin** is as a second messenger. Following the stimulation of cell surface receptors (e.g., G protein-coupled receptors), the enzyme phospholipase C (PLC) is activated. PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂), a membrane phospholipid, to generate two second messengers: inositol 1,4,5-trisphosphate (IP₃) and DAG[2]. When the precursor is arachidonic acid-containing phosphatidylinositol, this DAG species is **diarachidonin**. While IP₃ diffuses into the cytosol to trigger calcium release, **diarachidonin** remains in the plasma membrane, where it recruits and activates members of the protein kinase C (PKC) family, initiating downstream phosphorylation events that regulate gene expression, cell proliferation, and apoptosis[2].





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